

# Commercial Suppliers and Research Applications of Murrangatin Diacetate: A Technical Guide

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## Compound of Interest

Compound Name: *Murrangatin diacetate*

Cat. No.: *B1630889*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Murrangatin diacetate** for research purposes. It is designed to assist researchers, scientists, and drug development professionals in sourcing this compound and understanding its potential applications in a laboratory setting. This document includes a summary of commercial suppliers, key technical data, and a representative experimental protocol and signaling pathway, providing a foundational resource for investigating the biological activities of this coumarin derivative.

## Introduction to Murrangatin Diacetate

**Murrangatin diacetate** is a natural product belonging to the coumarin class of compounds. Coumarins are a well-known group of secondary metabolites found in various plants and are recognized for their diverse pharmacological properties, including anti-inflammatory, antioxidant, and anti-cancer activities. **Murrangatin diacetate**, with the CAS number 51650-59-0, is offered by several chemical suppliers for research and development purposes. Its chemical structure and properties make it a compound of interest for investigating novel therapeutic agents.

## Commercial Suppliers of Murrangatin Diacetate

The following table summarizes the commercial suppliers of **Murrangatin diacetate**, providing key information for procurement. Please note that pricing and availability are subject to change and direct inquiry with the suppliers is recommended for the most current information.

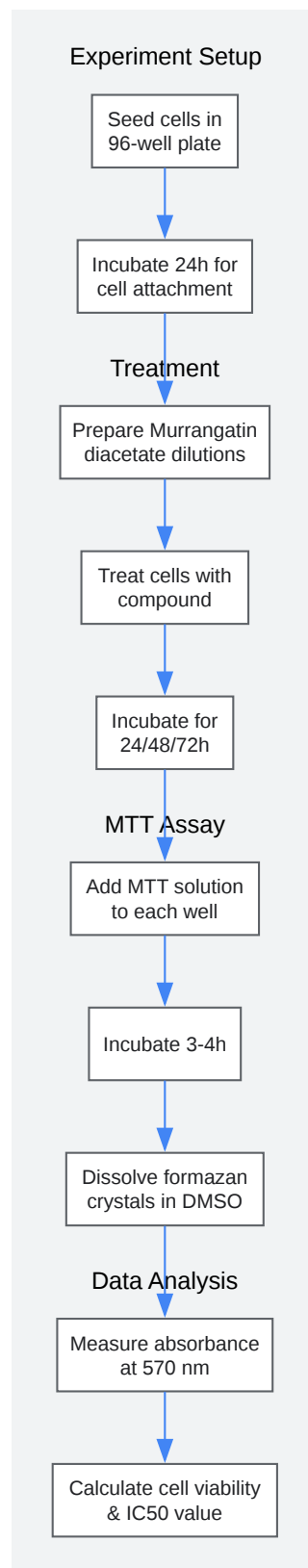
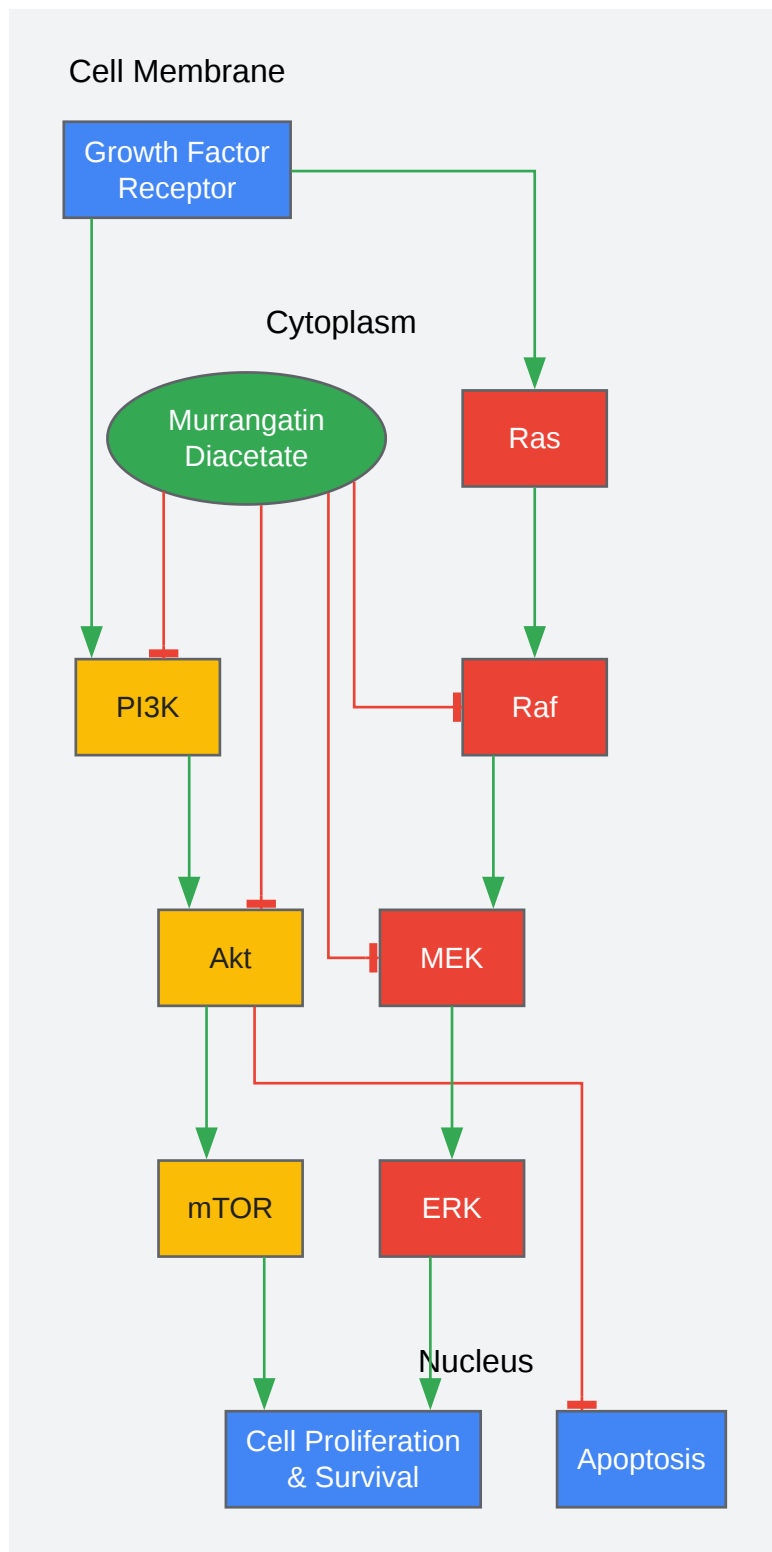
Supplier	CAS Number	Molecular Formula	Purity	Available Form	Contact Information
ACUBIOCHEM[1]	27205-03-4	Not specified	95%	Powder	--INVALID-LINK--
ChemFaces[2]	51650-59-0	C19H20O7	Not specified	Powder	--INVALID-LINK--
BOC Sciences[3]	51650-59-0	C19H20O7	0.97	Powder	--INVALID-LINK--
Coompo Research Chemicals	51650-59-0	C19H20O7	98%	Powder	--INVALID-LINK--
CymitQuimica	51650-59-0	C19H20O7	95%~99%	Powder	--INVALID-LINK--
BLD Pharm[4]	51650-59-0	C19H20O7	Not specified	Not specified	Not specified

## Murrangatin Diacetate: Technical Data

Property	Value
CAS Number	51650-59-0
Molecular Formula	C19H20O7
Molecular Weight	360.36 g/mol
Appearance	Powder
Purity	Typically >95% (Varies by supplier)
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone

## Potential Signaling Pathways for Investigation

While specific signaling pathways modulated by **Murrangatin diacetate** are not extensively documented in publicly available literature, the broader class of coumarins has been shown to interact with various cellular signaling cascades. A prominent example is the coumarin compound Osthole, which has been demonstrated to exert anti-cancer effects by inhibiting the PI3K/Akt and MAPK signaling pathways. These pathways are crucial regulators of cell proliferation, survival, and apoptosis, making them key targets in cancer research. Researchers investigating **Murrangatin diacetate** may consider exploring its effects on these and related pathways.



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## References

- 1. Osthole: An up-to-date review of its anticancer potential and mechanisms of action - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Murrangatin diacetate | CAS:51650-59-0 | Manufacturer ChemFaces [chemfaces.com]
- 3. bocsci.com [bocsci.com]
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